

Physical properties of 1,1-Dimethyl-4-nitrocyclohexane

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Compound of Interest

Compound Name: 1,1-Dimethyl-4-nitrocyclohexane

Cat. No.: B1532719

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An In-depth Technical Guide on the Physical Properties of **1,1-Dimethyl-4-nitrocyclohexane**

For the Attention Of: Researchers, Scientists, and Drug Development Professionals

Abstract: This document provides a technical overview of the known physical properties of **1,1-Dimethyl-4-nitrocyclohexane** (CAS No: 2172032-17-4). Due to the limited availability of experimental data in public literature, this guide also furnishes detailed, generalized experimental protocols for the determination of key physical characteristics such as melting point, boiling point, density, and solubility. Furthermore, logical workflows for its synthesis and potential chemical transformations are visualized to aid researchers in its handling and application.

Physical and Chemical Properties

1,1-Dimethyl-4-nitrocyclohexane is a substituted cycloalkane. The presence of a polar nitro group and non-polar hydrocarbon structure suggests it has moderate polarity. While specific experimental data is scarce, its fundamental chemical identifiers have been established.

Data Presentation

The table below summarizes the available quantitative data for **1,1-Dimethyl-4-nitrocyclohexane**.

Property	Value	Source
Molecular Weight	157.21 g/mol	Benchchem[1]
Chemical Formula	C ₈ H ₁₅ NO ₂	Benchchem[1]
CAS Number	2172032-17-4	Benchchem[1]
Melting Point	Data not available	N/A
Boiling Point	Data not available	N/A
Density	Data not available	N/A
Solubility	Data not available	N/A

Experimental Protocols

The following sections describe standard methodologies that can be employed to determine the primary physical properties of **1,1-Dimethyl-4-nitrocyclohexane**.

Determination of Melting Point

The melting point provides an indication of purity. A sharp melting range (typically 0.5-1.0°C) is characteristic of a pure compound, whereas impurities lead to a depressed and broader melting range.

Protocol: Capillary Method using a Mel-Temp Apparatus

- **Sample Preparation:** A small amount of crystalline **1,1-Dimethyl-4-nitrocyclohexane** is finely crushed into a powder. The open end of a capillary tube is pressed into the powder. The tube is then inverted and tapped gently to pack the sample into the sealed end, aiming for a sample height of 1-2 mm.
- **Apparatus Setup:** The capillary tube is placed into the heating block of a Mel-Temp apparatus, adjacent to a calibrated thermometer.
- **Approximate Determination:** A rapid heating rate (e.g., 10-20°C per minute) is used to quickly find an approximate melting range. The apparatus is then allowed to cool.

- **Accurate Determination:** A fresh sample is prepared. The apparatus is heated rapidly to about 15°C below the approximate melting point. The heating rate is then reduced to a slow and steady 1-2°C per minute.
- **Data Recording:** The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded. The melting range is reported as T1-T2. The procedure is repeated with a fresh sample to ensure consistency.

Determination of Boiling Point

The boiling point is highly sensitive to atmospheric pressure and is a key characteristic of a liquid's volatility.

Protocol: Micro Boiling Point Determination (Thiele Tube Method)

- **Sample Preparation:** Approximately 0.5 mL of liquid **1,1-Dimethyl-4-nitrocyclohexane** is placed into a small test tube (fusion tube). A capillary tube, sealed at one end, is placed into the test tube with its open end down.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb. This assembly is then clamped and immersed in a Thiele tube containing a high-boiling mineral oil, ensuring the heat-transfer arm of the tube is heated.
- **Heating and Observation:** The Thiele tube is heated gently and slowly. As the temperature rises, air trapped in the capillary tube will bubble out. The boiling point is reached when a continuous and rapid stream of bubbles emerges from the capillary.
- **Data Recording:** Heating is discontinued. The liquid will begin to cool and will be drawn up into the capillary tube at the moment the vapor pressure inside the capillary equals the external atmospheric pressure. The temperature at which the liquid enters the capillary is recorded as the boiling point. The atmospheric pressure should also be recorded.

Determination of Density

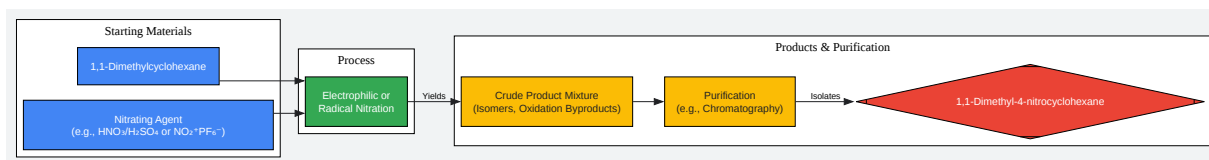
Density is the mass per unit volume and is an important parameter for process design and compound characterization.

Protocol: Gravimetric Method using a Pycnometer

- **Apparatus Preparation:** A pycnometer (a glass flask with a precise, known volume) is thoroughly cleaned, dried, and weighed on an analytical balance (m_1).
- **Sample Measurement:** The pycnometer is filled with **1,1-Dimethyl-4-nitrocyclohexane**. Care is taken to ensure no air bubbles are trapped. A stopper with a capillary bore is inserted, allowing excess liquid to be expelled, ensuring the volume is exact. The exterior of the pycnometer is wiped clean and dry.
- **Final Weighing:** The filled pycnometer is weighed again on the analytical balance (m_2).
- **Temperature Control:** All measurements should be conducted at a constant, recorded temperature, as density is temperature-dependent.
- **Calculation:** The density (ρ) is calculated using the formula: $\rho = (m_2 - m_1) / V$ where V is the calibrated volume of the pycnometer.

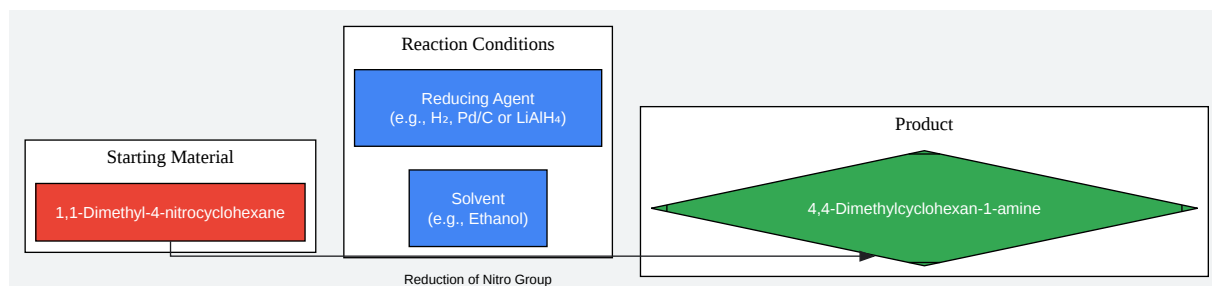
Logical and Experimental Workflows

While no specific biological signaling pathways involving **1,1-Dimethyl-4-nitrocyclohexane** are documented, its synthesis and subsequent reactions represent key logical workflows for researchers.



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Caption: Synthesis workflow for **1,1-Dimethyl-4-nitrocyclohexane**.



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Caption: Potential reduction of the nitro group to form an amine.

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References

- 1. 1,4-Dimethyl-4-nitrocyclohexene | C₈H₁₃NO₂ | CID 13440005 - PubChem [pubchem.ncbi.nlm.nih.gov]
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